

Cabazitaxel-d6 MDL number MFCD21363541

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Compound Focus: Cabazitaxel-d6

Cat. No.: S548459

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Supplier and Pricing Information

The table below provides a snapshot of available suppliers and pricing for researchers. Prices are typically for a 1 mg quantity.

Manufacturer/Supplier	Product Number	Price (1 mg)
TRC [1]	C046502	\$245
Medical Isotopes, Inc. [1]	D18877	\$490
US Biological [1]	005485	\$531
MedChemExpress (MCE) [2]	HY-15459S	Quote upon request
BOC Sciences [3]	BLP-002123	Quote upon request

Physical and Chemical Properties

Understanding the physicochemical properties of **Cabazitaxel-d6** is crucial for handling and experimental design.

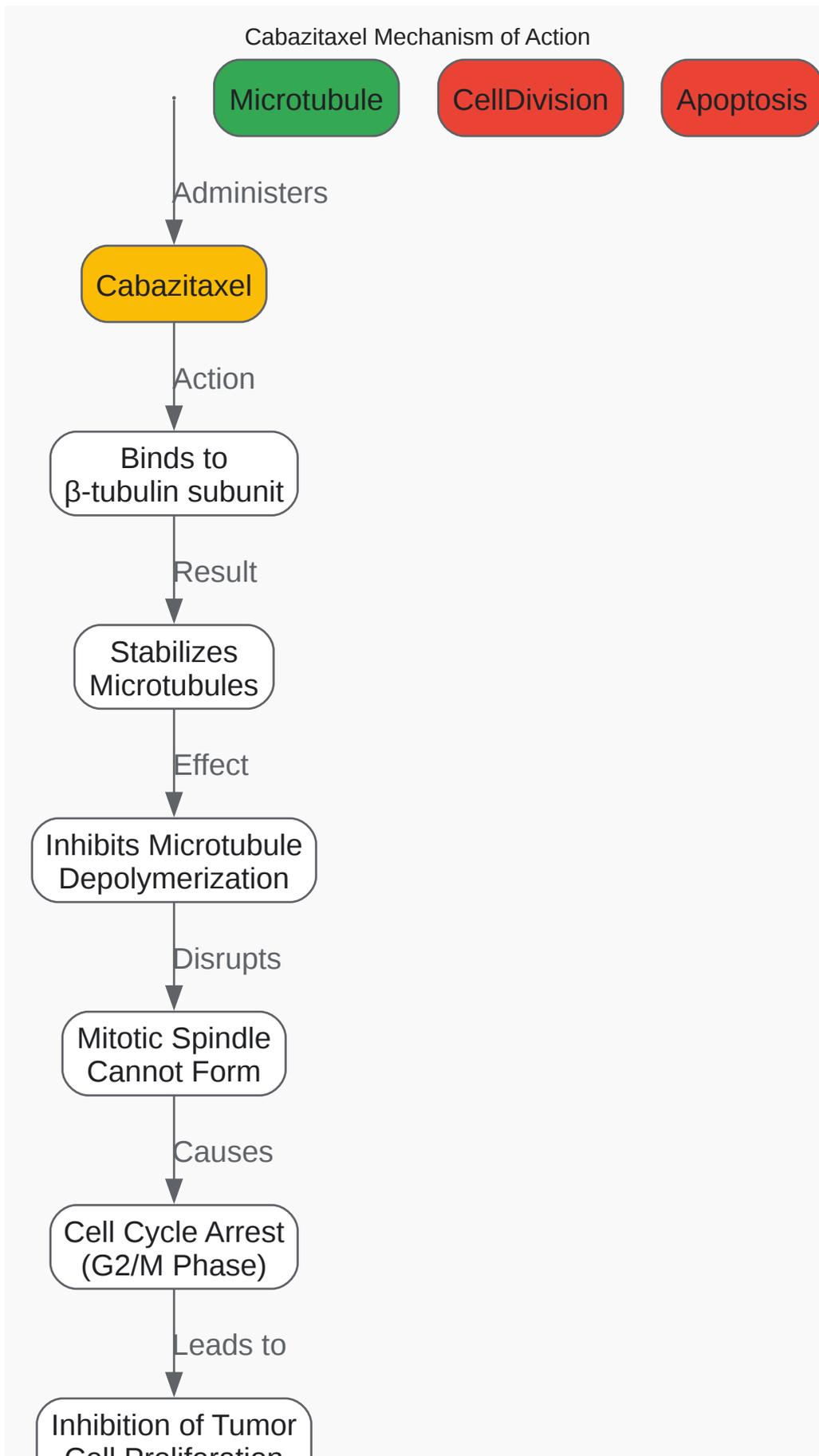
Property	Value / Description
Appearance	White to off-white solid powder [1] [4] [3]
Melting Point	151-158 °C [1] [5] [3]
Storage	-20°C freezer [1] [5] [4]
Solubility	Soluble in DMSO (slightly), Methanol (slightly) [1] [5] [3]
Density	1.3±0.1 g/cm ³ [4] [3]
Boiling Point	870.7±65.0 °C at 760 mmHg [4] [3]

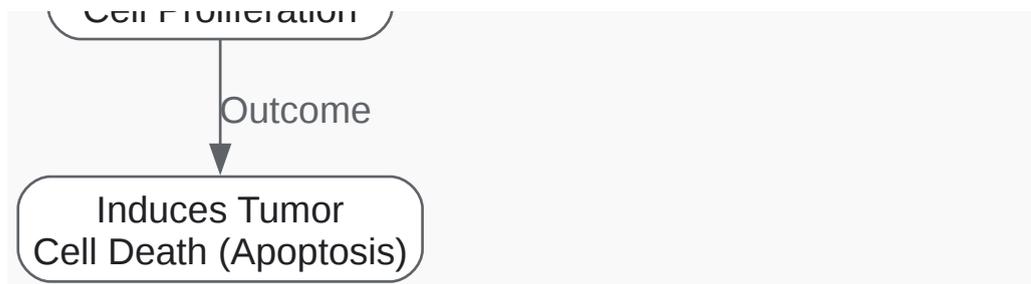
Biological Role and Experimental Context

Cabazitaxel-d6 itself is a chemical tracer, but its utility derives from the biological activity of its parent compound, Cabazitaxel.

- **Mechanism of Action of Parent Compound:** Cabazitaxel is a microtubule inhibitor. It binds to the β -subunit of tubulin, stabilizing microtubules and preventing their disassembly. This action disrupts the normal mitotic process, leading to cell cycle arrest in the G2/M phase and ultimately inhibiting tumor cell proliferation [6].
- **Primary Application of Cabazitaxel-d6:** It is intended for use as an **internal standard** in quantitative analysis by GC-MS or LC-MS, ensuring accurate measurement of Cabazitaxel levels in biological samples during drug development and pharmacokinetic studies [5] [4].

The following diagram illustrates the mechanism of action of the parent drug, Cabazitaxel, which is the context in which the deuterated standard is used.





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Cabazitaxel induces cell death by stabilizing microtubules and disrupting cell division. [2] [4] [6]

Experimental Protocols and Handling

Solubility and Stock Solution Preparation [2] [4]

- **Solvent:** **DMSO** is commonly used. A typical stock concentration is 100 mg/mL, which equals approximately 118.77 mM.
- **Storage:** Aliquot and store stock solutions at -80°C for 6 months or -20°C for 1 month to prevent inactivation from repeated freeze-thaw cycles.

In Vivo Dosing Formulations (for the parent compound) [4] The table below lists example formulations for animal studies. These protocols are for reference with the unlabeled Cabazitaxel and highlight the complexity of working with such compounds.

Formulation Name	Composition (Volume Ratio)
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
Injection 3	DMSO : Corn Oil = 10 : 90
Oral 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)

Key Information for Researchers

- **Isotopic Purity:** When ordering, note the isotopic purity. It is available at different grades, such as ~90% and 97.90% [1] [2]. The required purity depends on the sensitivity and specificity demands of your analytical method.
- **Handling Precautions:** As a controlled substance, it is not for human or veterinary use and is restricted to research laboratories [2]. Always follow your institution's safety guidelines.
- **Metabolism Studies:** The parent drug, Cabazitaxel, is primarily metabolized in the liver by the **CYP3A4** and **CYP3A5** enzymes [6]. Researchers using **Cabazitaxel-d6** to study metabolism should be aware of potential drug interactions involving these cytochrome P450 enzymes.

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References

1. Cabazitaxel-d6 | 1383561-29-2 [chemicalbook.com]
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3. CAS 1383561-29-2 Cabazitaxel-[d6] [isotope.bocsci.com]
4. Cabazitaxel-d6 (TXD 258) | Autophagy | CAS 1383561-29-2 [invivochem.com]
5. 1383561-29-2 | CAS DataBase [chemicalbook.com]
6. Cabazitaxel: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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